

Technical Guide: Physical Properties of 3,5-Dimethyl-d10-cyclohexanone

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Compound of Interest

Compound Name: 3,5-Dimethyl-d6-cyclohexanone-
3,4,4,5-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the deuterated organic compound 3,5-Dimethyl-d10-cyclohexanone. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields where isotopically labeled compounds are utilized.

Core Physical and Chemical Data

3,5-Dimethyl-d10-cyclohexanone is the deuterated analogue of 3,5-dimethylcyclohexanone. Isotopic labeling, the replacement of one or more atoms of a chemical compound with an isotope, is a critical technique for tracing the passage of molecules through chemical reactions, metabolic pathways, or biological cells. Deuterium (D or ^2H), a stable isotope of hydrogen, is a common choice for such labeling due to its non-radioactive nature and the relative ease of detection by analytical methods like mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

The primary application of 3,5-Dimethyl-d10-cyclohexanone is as an internal standard in analytical and metabolic studies involving its non-deuterated counterpart. The slight increase in mass due to deuterium substitution allows for its clear differentiation in mass spectrometry, while its chemical behavior remains nearly identical to the unlabeled compound.

Tabulated Physical Properties

The following table summarizes the available quantitative data for 3,5-Dimethyl-d10-cyclohexanone and its non-deuterated form, 3,5-dimethylcyclohexanone, for comparative purposes.

Property	3,5-Dimethyl-d10-cyclohexanone	3,5-dimethylcyclohexanone
Molecular Formula	C ₈ H ₄ D ₁₀ O	C ₈ H ₁₄ O
Molecular Weight	136.26 g/mol	126.20 g/mol [1]
Boiling Point	No experimental data available	182.5 °C at 760 mmHg[2][3]
Density	No experimental data available	0.882 g/cm ³ [2]
Flash Point	No experimental data available	53.8 °C[2][3]
Vapor Pressure	No experimental data available	0.808 mmHg at 25 °C[2]
LogP (o/w)	No experimental data available	1.892 (estimated)[3]
Refractive Index	No experimental data available	1.434 (estimated)

Experimental Protocols for Property Determination

While specific experimental data for all physical properties of 3,5-Dimethyl-d10-cyclohexanone are not readily available in the public domain, the following are detailed methodologies for the determination of these key characteristics for organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample of an organic liquid is the capillary method.

Apparatus:

- Thiele tube or a similar heating apparatus (e.g., oil bath, heating block)

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is heated gently and uniformly in a Thiele tube or oil bath.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is the mass of a substance per unit volume. For a liquid organic compound, density can be accurately determined using a pycnometer or a volumetric flask.

Apparatus:

- Pycnometer or a calibrated volumetric flask with a stopper

- Analytical balance
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a constant temperature bath to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The volume of the pycnometer is known (or can be determined by calibration with a liquid of known density, such as water).
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. This is a critical safety parameter. Closed-cup testers, such as the Pensky-Martens or Tag Closed Cup apparatus, are commonly used for this measurement.

Apparatus:

- Closed-cup flash point tester
- Heat source
- Ignition source (e.g., a small flame or an electric sparker)
- Thermometer

Procedure:

- The sample cup of the apparatus is filled with the liquid sample to a specified level.
- The lid, which contains the thermometer, stirrer, and ignition source port, is securely closed.
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid through the port in the lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.

Refractive Index Determination

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is often used for identification and purity assessment. An Abbe refractometer is the standard instrument for this measurement.

Apparatus:

- Abbe refractometer
- Light source (typically a sodium lamp, $\lambda = 589 \text{ nm}$)
- Constant temperature water circulator

Procedure:

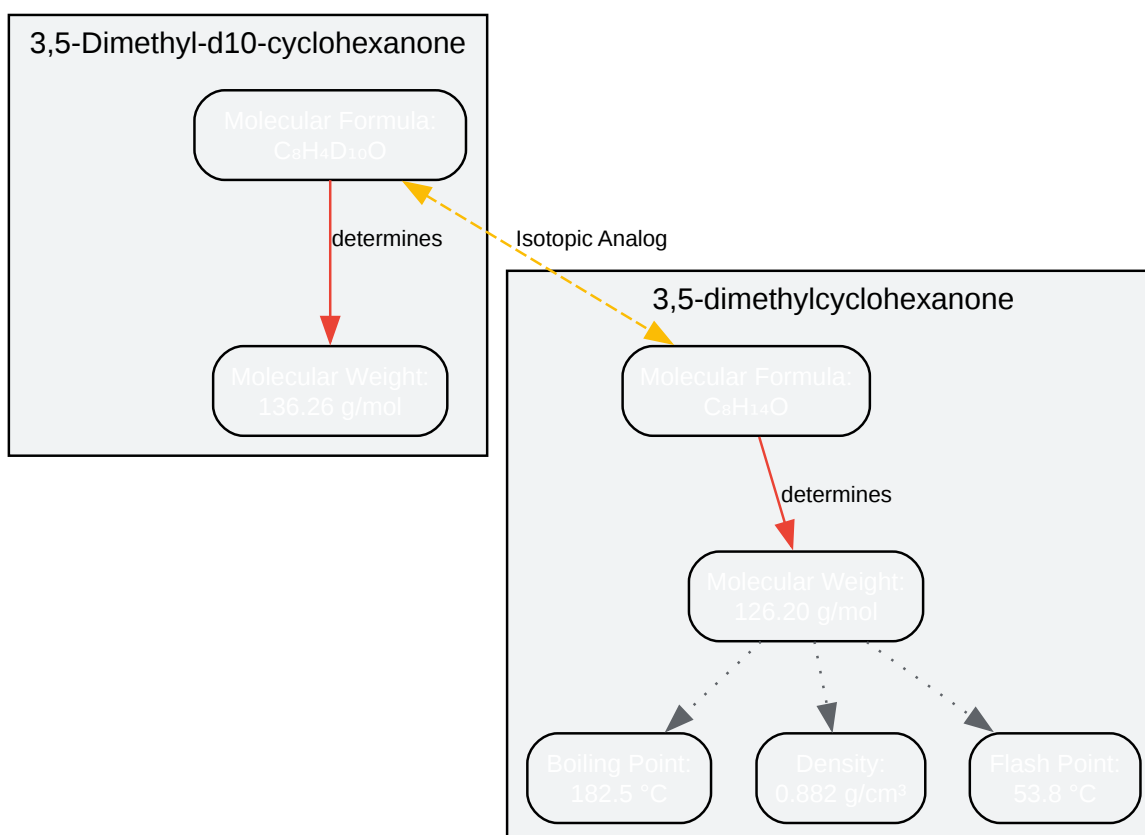
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the prisms to maintain a stable temperature (commonly 20°C or 25°C).

- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The dispersion control is adjusted to eliminate any color fringe from the field of view, resulting in a sharp borderline between the light and dark areas.
- The main adjustment knob is turned to bring this borderline exactly to the center of the crosshairs.
- The refractive index is then read directly from the instrument's scale.

Logical Relationship Diagram

The following diagram illustrates the relationship between 3,5-Dimethyl-d10-cyclohexanone and its non-deuterated form, highlighting their key physical properties.

Physical Properties of 3,5-Dimethyl-d10-cyclohexanone and its Non-Deuterated Analog



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Relationship between deuterated and non-deuterated 3,5-dimethylcyclohexanone.

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